

# Propyl Hexanoate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Propyl hexanoate*

Cat. No.: *B1201940*

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An in-depth examination of the chemical properties, synthesis, and potential pharmaceutical applications of **Propyl Hexanoate**.

## Abstract

**Propyl hexanoate**, a fatty acid ester, is a colorless liquid with a characteristic fruity odor. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and established synthesis methodologies. With a focus on its relevance to the scientific and pharmaceutical sectors, this document details both classical chemical and modern enzymatic synthesis routes. Furthermore, it explores the potential applications of **propyl hexanoate** in drug development, particularly in the context of its solvent properties and its prospective role as a penetration enhancer in transdermal drug delivery systems. This guide is intended to be a valuable resource for researchers, chemists, and professionals in the pharmaceutical industry.

## Chemical Identification and Properties

**Propyl hexanoate** is systematically known by its IUPAC name, **propyl hexanoate**. Its unique identifier assigned by the Chemical Abstracts Service is CAS number 626-77-7.[1] It is also commonly referred to by synonyms such as propyl caproate, n-**propyl hexanoate**, and caproic acid propyl ester.[2]

## Physicochemical Data

A summary of the key physicochemical properties of **propyl hexanoate** is presented in Table 1. This data is crucial for its handling, application, and formulation in various experimental and industrial settings.

Property	Value	Source
IUPAC Name	Propyl hexanoate	[1][2]
CAS Number	626-77-7	[1]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	
Molecular Weight	158.24 g/mol	
Appearance	Colorless liquid	
Odor	Fruity, pineapple, blackberry	
Boiling Point	186-187 °C	
Melting Point	-69 °C	
Density	0.867 g/mL at 25 °C	
Refractive Index	1.412 at 20 °C	
Solubility	Insoluble in water; soluble in alcohol	
logP	~2.9 - 3.3	

## Synthesis of Propyl Hexanoate

**Propyl hexanoate** is primarily synthesized through the esterification of hexanoic acid and propan-1-ol. This can be achieved via traditional chemical methods or through more sustainable enzymatic routes.

### Chemical Synthesis: Fischer-Speier Esterification

The most common laboratory and industrial method for producing **propyl hexanoate** is the Fischer-Speier esterification. This reaction involves the acid-catalyzed condensation of

hexanoic acid and propan-1-ol.

The Fischer esterification is a reversible reaction where a carboxylic acid reacts with an alcohol in the presence of a strong acid catalyst, typically sulfuric acid or hydrochloric acid, to form an ester and water. To drive the equilibrium towards the formation of the ester, it is common practice to use an excess of one of the reactants (usually the less expensive alcohol) or to remove the water as it is formed.

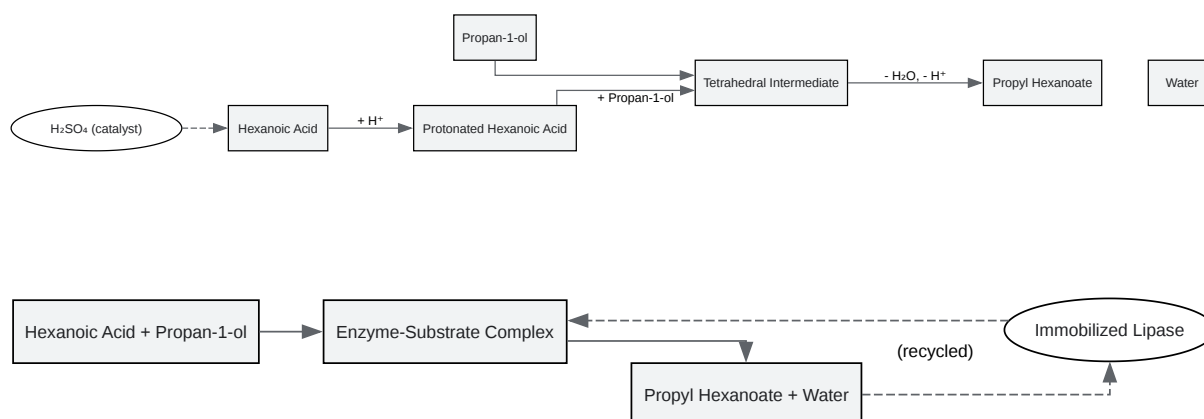
The following is a general laboratory procedure for the synthesis of **propyl hexanoate** via Fischer-Speier esterification.

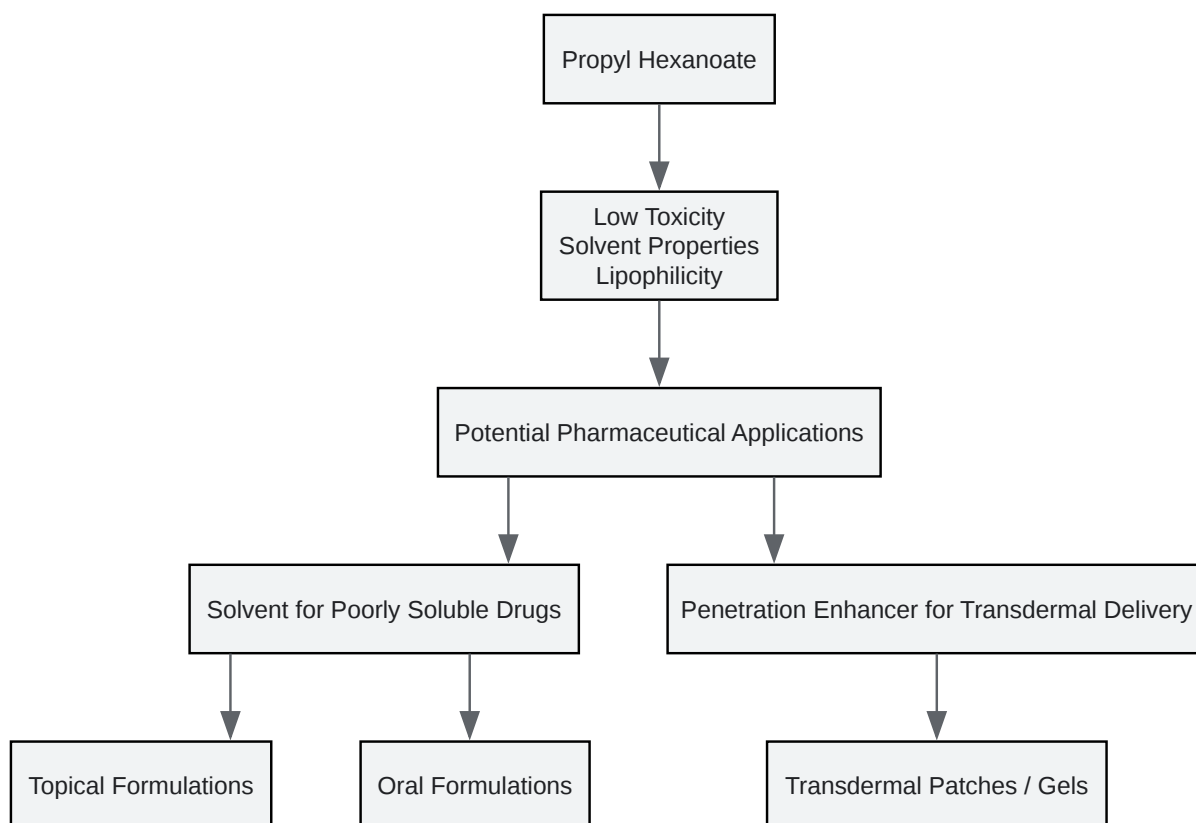
Materials:

- Hexanoic acid
- Propan-1-ol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated sodium chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Diethyl ether or other suitable extraction solvent
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

## Procedure:

- In a round-bottom flask, combine one molar equivalent of hexanoic acid with a three to five-fold molar excess of propan-1-ol.
- Slowly and with caution, add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total mass of the reactants).
- Assemble a reflux apparatus and heat the mixture to reflux for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After cooling the reaction mixture to room temperature, transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the excess propan-1-ol and the extraction solvent using a rotary evaporator.
- The resulting crude **propyl hexanoate** can be further purified by distillation if necessary.





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## References

- 1. np-mrd.org [np-mrd.org]
- 2. Showing Compound Propyl hexanoate (FDB012451) - FooDB [foodb.ca]
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